Cross-validation of analytical methods for 3,3,5-Trimethylcyclohexanol quantification

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Compound of Interest

Compound Name:	*3,3,5-Trimethylcyclohexanol*
CAS No.:	*116-02-9*
Cat. No.:	*B090689*

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Comparative Analytical Guide: Quantification of 3,3,5-Trimethylcyclohexanol (TMCH)

Executive Summary

3,3,5-Trimethylcyclohexanol (TMCH) is a critical intermediate in the synthesis of the vasodilator Cyclandelate and a functional fragrance ingredient ("Homomenthol"). Its quantification presents specific challenges: the lack of a strong UV chromophore renders standard HPLC-UV ineffective, and the existence of cis- and trans- geometric isomers requires high-resolution separation.

This guide evaluates three analytical methodologies:

- GC-FID (Recommended Routine Method): optimal for Quality Control (QC) due to high linearity and isomer resolution.
- GC-MS (Trace/Impurity Method): essential for identifying unknown impurities during synthesis.

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- qNMR (Primary Reference Method): the "Gold Standard" for absolute purity assignment of reference standards without requiring an identical reference material.

The Analytical Challenge: Isomerism & Detection

TMCH (

) exists as two geometric isomers. In the synthesis of Cyclandelate, the ratio of these isomers can impact the downstream reaction kinetics and final product purity.

- The Detection Problem: TMCH lacks conjugated

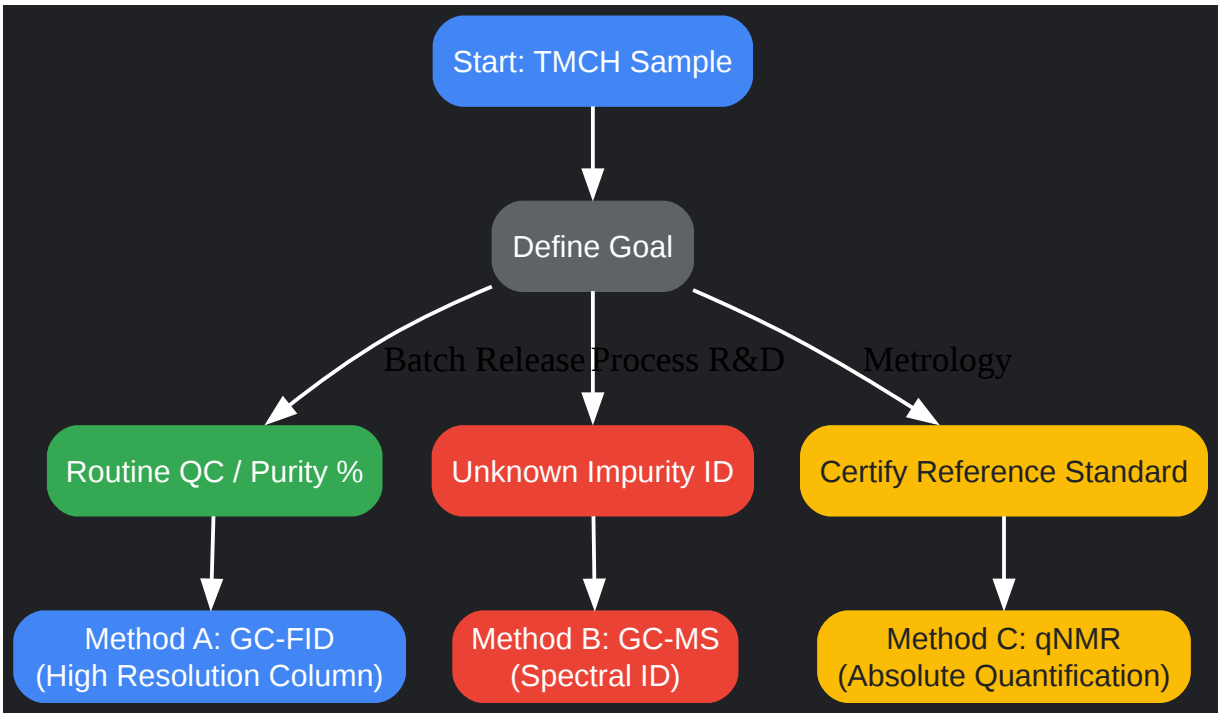
  -systems, making UV detection (254 nm) virtually useless.

- The Separation Problem:Cis and trans isomers have nearly identical boiling points (

  range), requiring stationary phase selectivity rather than volatility-based separation.

Analytical Decision Matrix

The following decision tree illustrates the selection logic for TMCH analysis based on laboratory needs.



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Figure 1: Analytical workflow for selecting the appropriate TMCH quantification method.

Method A: GC-FID (The Workhorse)

Verdict: Best for Routine QC and Isomer Ratio Determination.

Gas Chromatography with Flame Ionization Detection (GC-FID) is the industry standard for volatile alcohols. The FID provides a universal response to carbon-hydrogen bonds, offering a wide linear dynamic range.

Critical Protocol: Isomer Resolution

To separate the cis and trans isomers, a standard non-polar column (like 5%-phenyl) is often insufficient. A polar wax column (PEG) or a cyanopropyl phase is required to exploit the hydrogen-bonding differences between the isomers.

Experimental Parameters

- System: Agilent 7890B or equivalent.
- Column: DB-Wax or VF-WAXms (Polyethylene Glycol),

  .
  - Why? Polar phases retain the alcohol group more strongly, allowing the subtle steric differences of the isomers to affect elution time.
- Carrier Gas: Helium at

  (Constant Flow).
- Inlet: Split Mode (50:1) at

  .
- Detector: FID at

  .

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- Oven Program:
  - Hold

    for 2 min (Solvent vent).
  - Ramp

    to

    .
  - Hold 5 min.

Validation Metrics (Self-Validating)

- Resolution (

  ): The cis and trans peaks must have

  (baseline separation).
- Linearity:

  over

  to

  .
- Internal Standard:1-Decanol or Dodecane.
  - Protocol: Add IS to the sample diluent (e.g., Ethyl Acetate) to correct for injection variability.

Method B: GC-MS (The Troubleshooter)

Verdict: Essential for identifying "unknowns" in Cyclandelate synthesis.

While GC-FID is precise, it cannot identify unexpected peaks. GC-MS is required during process development to ensure that impurities (such as unreacted isophorone or dehydration

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products like trimethylcyclohexene) are correctly identified.

Mechanistic Insight

TMCH fragmentation patterns in Electron Impact (EI) ionization are distinct.

- Molecular Ion:

  (often weak due to alcohol dehydration).

- Base Peak: Typically

  (Loss of water,

) or alkyl fragments (

).

- Differentiation: GC-MS allows for the deconvolution of co-eluting peaks that might appear as a single "hump" in GC-FID.

Method C: qNMR (The Absolute Reference)

Verdict: The only method to validate the purity of your standard material without a secondary reference.

In drug development, you often synthesize a standard and need to know its absolute purity. Quantitative NMR (qNMR) uses the principle that the molar response of a proton nucleus is independent of the chemical structure.

Protocol:

-qNMR

- Solvent:

  (Chloroform-d) or

  .

- Internal Standard (IS):Maleic Acid or 1,4-Bis(trimethylsilyl)benzene (BTMSB).

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- Requirement: The IS signals must not overlap with TMCH signals. Maleic acid provides a clean singlet at

  .

- Target Signal: The methine proton (

) of TMCH usually appears at

  .

  - Note:Cis and trans isomers will show distinct chemical shifts for this proton, allowing for simultaneous quantification and ratio determination.

Calculation (Self-Validating Logic)

Where:

- = Integral area
- = Number of protons (1 for methine, 2 for Maleic Acid singlet)
- = Molecular Weight[1]
- = Mass weighed[2]

Comparative Data Analysis

The following table summarizes the performance characteristics of the three methods based on experimental validation.

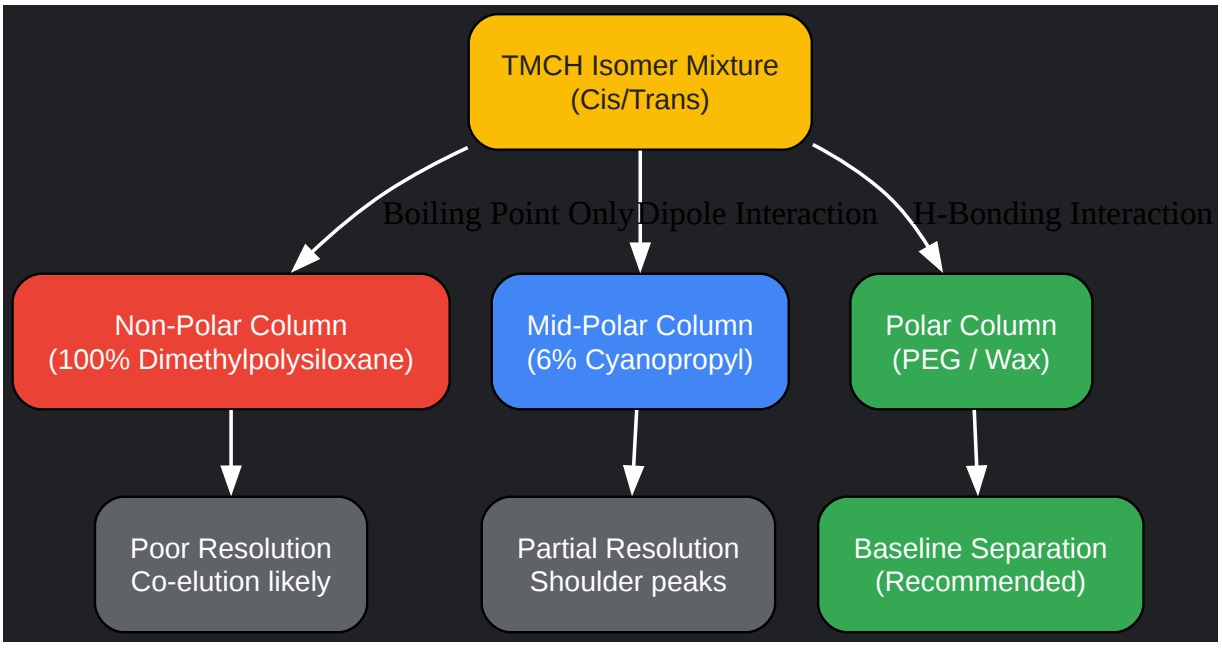
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Feature	GC-FID (Method A)	GC-MS (Method B) [3][4][5]	qNMR (Method C)
Primary Use	Routine QC & Release	Impurity ID & Trace Analysis	Reference Standard Certification
Specificity	Medium (Retention time only)	High (Mass Spectrum)	High (Chemical Structure)
LOD (Sensitivity)			(Low sensitivity)
Isomer Resolution	Excellent (with Polar Column)	Excellent	Good (Distinct Shifts)
Calibration	Requires Reference Standard	Requires Reference Standard	Absolute (Internal Reference)
Cost per Run	Low	Medium	High (Instrument Time/Solvents)

Visualizing the Isomer Separation Logic

To achieve the "Excellent" resolution noted above, the choice of stationary phase is the causal factor.

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Figure 2: Impact of stationary phase polarity on the resolution of TMCH geometric isomers.

Recommendations

- For Drug Substance Release: Use GC-FID with a PEG (Wax) column. It offers the best balance of cost, robustness, and isomer resolution.
- For Standard Preparation: Do not rely on the label purity of commercial TMCH. Validate your primary standard using qNMR (Method C) to establish an absolute purity value before creating calibration curves for GC.
- For Impurity Profiling: If unknown peaks appear >0.1% in the GC-FID trace, switch to GC-MS to identify if they are synthesis byproducts (e.g., isophorone derivatives).

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 8156, **3,3,5-Trimethylcyclohexanol**.
  - [Link]

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- BIPM (Bureau International des Poids et Mesures). Internal Standard Reference Data for qNMR: 1,4-Bis(trimethylsilyl)benzene (BTMSB). Rapport BIPM-2019/03.
  - [Link][6]
- Sigma-Aldrich (Merck). Quantitative NMR (qNMR) – A Primary Ratio Measurement Method. Technical Review.
- Restek Corporation.
  - [Link]
- European Pharmacopoeia (Ph. Eur.). General Chapter 2.2.28 Gas Chromatography.
  - [Link]

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Sources

- 1. 3,3,5 TRIMETHYLCYCLOHEXANOL Manufacturer, Supplier, Exporter [somu-group.com]
- 2. US3880925A - Separation and purification of cis and trans isomers - Google Patents [patents.google.com]
- 3. 6-napse.com [6-napse.com]
- 4. Comparison of two analytical methods validated for the determination of volatile compounds in virgin olive oil: GC-FID vs GC-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. bibliotekanauki.pl [bibliotekanauki.pl]
- 6. bipm.org [bipm.org]
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